

An In-depth Technical Guide to 10-Ethyldithranol: Chemical and Physical Properties

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Compound of Interest

Compound Name: 10-Ethyldithranol

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Abstract

10-Ethyldithranol, with the IUPAC name 1,8-dihydroxy-10-ethyl-9(10H)-anthracenone, is a derivative of the topical antipsoriatic drug dithranol. Unlike its parent compound, **10-Ethyldithranol** has been shown to lack antipsoriatic activity. This is attributed to the stable ethyl substituent at the 10-position, which hinders the necessary oxidation processes for therapeutic effect. Notably, this structural modification also eliminates the common side effects of dithranol, such as skin staining and irritation. This guide provides a summary of the known chemical and physical properties of **10-Ethyldithranol**, based on available scientific literature. Due to the limited public availability of detailed experimental data for this specific analog, some information is inferred from related compounds and general chemical principles.

Chemical Properties and Identification

10-Ethyldithranol is an alkylated derivative of dithranol, an anthrone compound. The core structure is a tricyclic aromatic system with two hydroxyl groups and a ketone. The ethyl group is attached at the C10 position.

Property	Value	Source
IUPAC Name	1,8-dihydroxy-10-ethyl-9(10H)-anthracenone	[1]
Synonyms	10-Ethyl-dithranol	[1]
Molecular Formula	C ₁₆ H ₁₄ O ₃	Calculated
Molecular Weight	254.28 g/mol	Calculated
CAS Number	Not found in searched databases	N/A

Physical Properties

Detailed quantitative physical properties for **10-Ethyldithranol**, such as melting point, boiling point, and solubility, are not readily available in the public domain. The information below is based on the parent compound, dithranol, and general properties of similar organic molecules.

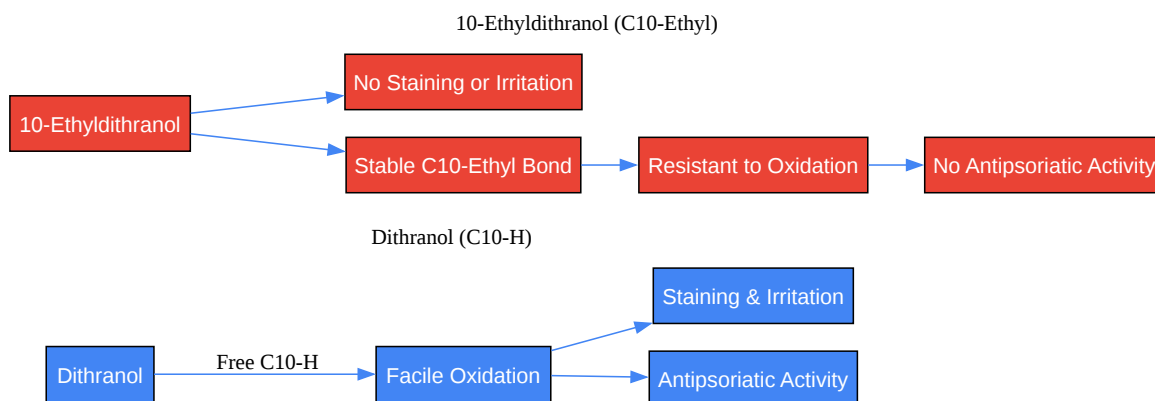
Property	Value	Source
Physical State	Likely a solid at room temperature	Inferred
Color	Likely a yellow or brownish powder	Inferred from dithranol
Solubility	Expected to be soluble in organic solvents like acetone, chloroform, and DMSO; sparingly soluble in water.	Inferred from dithranol

Biological Activity and Structure-Activity Relationship (SAR)

Research on 10-mono-alkyldithranol derivatives has elucidated key aspects of their structure-activity relationship. The substituent at the C10 position plays a crucial role in the biological activity of dithranol analogs.

- **Lack of Antipsoriatic Activity:** **10-Ethyldithranol** does not possess the antipsoriatic effects of dithranol.^[1] The ethyl group at the C10 position is relatively stable, which prevents the rapid oxidation processes believed to be essential for the therapeutic action of dithranol.^[1]
- **Reduced Side Effects:** A significant advantage of **10-Ethyldithranol** is the absence of skin staining and irritation, which are common and problematic side effects of dithranol therapy.^[1]
- **In Vitro Stability:** The in vitro stability of **10-Ethyldithranol** has been investigated, suggesting that its chemical behavior has been studied under laboratory conditions.^[1]

The logical relationship for the biological activity of dithranol derivatives at the C10 position can be visualized as follows:



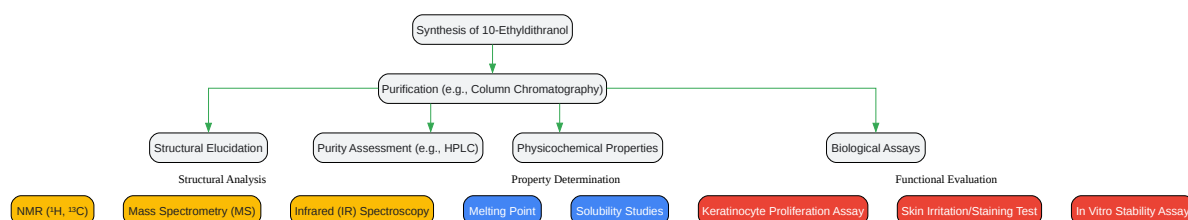
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Caption: Structure-activity relationship of Dithranol vs. **10-Ethyldithranol**.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **10-Ethyldithranol** are not available in the searched literature. However, a general workflow for the characterization of a novel dithranol derivative can be proposed based on standard laboratory practices.

Hypothetical Experimental Workflow for Characterization



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Caption: Hypothetical workflow for the characterization of **10-Ethyldithranol**.

Spectral Data

Specific spectral data (NMR, IR, Mass Spectrometry) for **10-Ethyldithranol** are not available in the public domain.

Conclusion

10-Ethyldithranol is a structurally interesting derivative of dithranol that, while inactive as an antipsoriatic agent, provides valuable insights into the structure-activity relationship of

anthrones. Its lack of skin staining and irritation makes the C10-alkylation a noteworthy strategy for mitigating the adverse effects of dithranol. Further research and publication of the detailed chemical, physical, and pharmacological properties of **10-Ethyldithranol** would be beneficial for the scientific community, particularly for those involved in the design of novel dermatological therapies. The information presented in this guide is based on the limited available literature and will be updated as more data becomes accessible.

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References

- 1. Dithranol: further investigations on the structure-activity-relationship. The new series of the 10-mono-alkyldithranol derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
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